

Technical Guide: Safety & Handling of 4-Iodo-2-methoxy-3-methylpyridine

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Compound of Interest

Compound Name: 4-Iodo-2-methoxy-3-methylpyridine

Cat. No.: B12505440

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CAS No: 1227515-22-1 Molecular Formula: C_7H_8INO Molecular Weight: 249.05 g/mol [1]

Executive Summary & Chemical Profile

4-Iodo-2-methoxy-3-methylpyridine is a highly functionalized heterocyclic building block primarily utilized in the synthesis of complex pharmaceutical agents. Its structural triad—a labile C–I bond at the C4 position, a steric methyl group at C3, and an electron-donating methoxy group at C2—makes it a versatile but reactive electrophile in cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

However, this reactivity dictates its safety profile. The lability of the carbon-iodine bond renders the compound sensitive to light and elevated temperatures, posing risks of iodine liberation and degradation. This guide outlines a self-validating handling protocol designed to maintain compound integrity while ensuring operator safety.

Physicochemical Properties Table

Property	Value	Operational Implication
Appearance	Off-white to pale yellow solid/oil	Yellowing indicates iodine release (degradation).
Solubility	Soluble in DCM, EtOAc, DMSO	Use compatible halogenated waste streams.
Storage	2–8°C, Inert Gas (Ar/N ₂), Dark	Critical: Photolytic instability requires foil wrapping.
Reactivity	Electrophilic (C4-I)	Avoid strong nucleophiles unless intended; keep away from Lewis acids.

Hazard Identification & Mechanistic Safety

The following hazards are extrapolated from structural analogs (iodo-methoxypyridines) and specific safety data for CAS 1227515-22-1.

The "Why" Behind the Hazards

- Iodine Toxicity (C-I Bond Lability): The C4-iodine bond is the weakest link in the molecule. Upon exposure to UV light or heat, homolytic cleavage can occur, releasing iodine radicals () and eventually free iodine ().
 - Risk:[2][3][4] Free iodine is corrosive and a respiratory irritant.
 - Indicator: Discoloration from off-white to brown/purple.
- Pyridine Basicity & Irritation: The pyridine nitrogen, though modulated by the methoxy group, retains basic character.
 - Risk:[2][3][4] Causes Skin Irritation (Category 2) and Serious Eye Irritation (Category 2A). [3][5] Inhalation of dust/vapors triggers STOT SE 3 (Respiratory Irritation).

GHS Classification[6]

- Signal Word:WARNING
- H302: Harmful if swallowed.[3][6][7]
- H315: Causes skin irritation.[3][5][6][7]
- H319: Causes serious eye irritation.[3][5][6]
- H335: May cause respiratory irritation.[3][5][6][7]

Strategic Handling Protocols

Standard Operating Procedure (SOP) for Research Environments

Personal Protective Equipment (PPE) Matrix

- Eyes: Chemical splash goggles (ANSI Z87.1). Face shield required if working with >5g scale or under pressure.
- Hands: Double-gloving recommended.
 - Inner: Nitrile (0.11 mm).
 - Outer: Nitrile (0.11 mm) or Laminate film (Silver Shield) for prolonged handling.
 - Rationale: Halogenated heterocycles can permeate standard nitrile; double gloving provides a "breakthrough" buffer.
- Respiratory: Work strictly within a certified chemical fume hood. If solid handling outside a hood is unavoidable (not recommended), use a P95/P100 particulate respirator.

Workflow: The "Inert-Dark" Chain of Custody

This compound must be handled using a "Chain of Custody" approach where it is never exposed to incompatible environments (Light, Heat, Air).

Step 1: Retrieval & Inspection

- Remove container from 2–8°C storage.
- Visual Check: Inspect for "browning." If the solid is dark brown, significant iodine release has occurred. Purify (silica plug) before use in sensitive catalysis.
- Allow to warm to room temperature inside a desiccator to prevent condensation (hydrolysis risk).

Step 2: Weighing & Transfer

- Preferred: Weigh inside a glovebox (N₂/Ar atmosphere).
- Alternative: Weigh quickly in a fume hood.
 - Technique: Use an anti-static weighing boat.
 - Precaution: Minimize light exposure. Wrap the receiving flask in aluminum foil immediately.

Step 3: Reaction Setup (Cross-Coupling Context)

- Solvent Degassing: Oxygen is the enemy of Pd-catalyzed cross-couplings often used with this reagent. Sparge solvents with Argon for 15 mins prior to addition.
- Addition Order: Add **4-Iodo-2-methoxy-3-methylpyridine** last or alongside the catalyst under a counter-flow of inert gas to prevent oxidation of the catalyst or hydrolysis of the iodide.

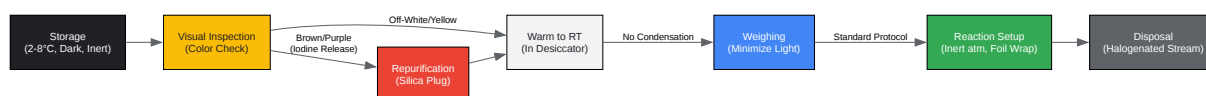
Waste Disposal Logic

- Stream: Halogenated Organic Waste.
- Segregation: Do NOT mix with strong oxidizers (e.g., nitric acid) or strong acids, as this can accelerate iodine evolution.
- Quenching (Spills): Treat spills with aqueous Sodium Thiosulfate () to reduce any free iodine to colorless iodide before cleaning with absorbent pads.

Visualized Workflows

Operational Logic Diagram

This diagram illustrates the critical decision points during the handling of the compound to preserve its chemical integrity and ensure safety.

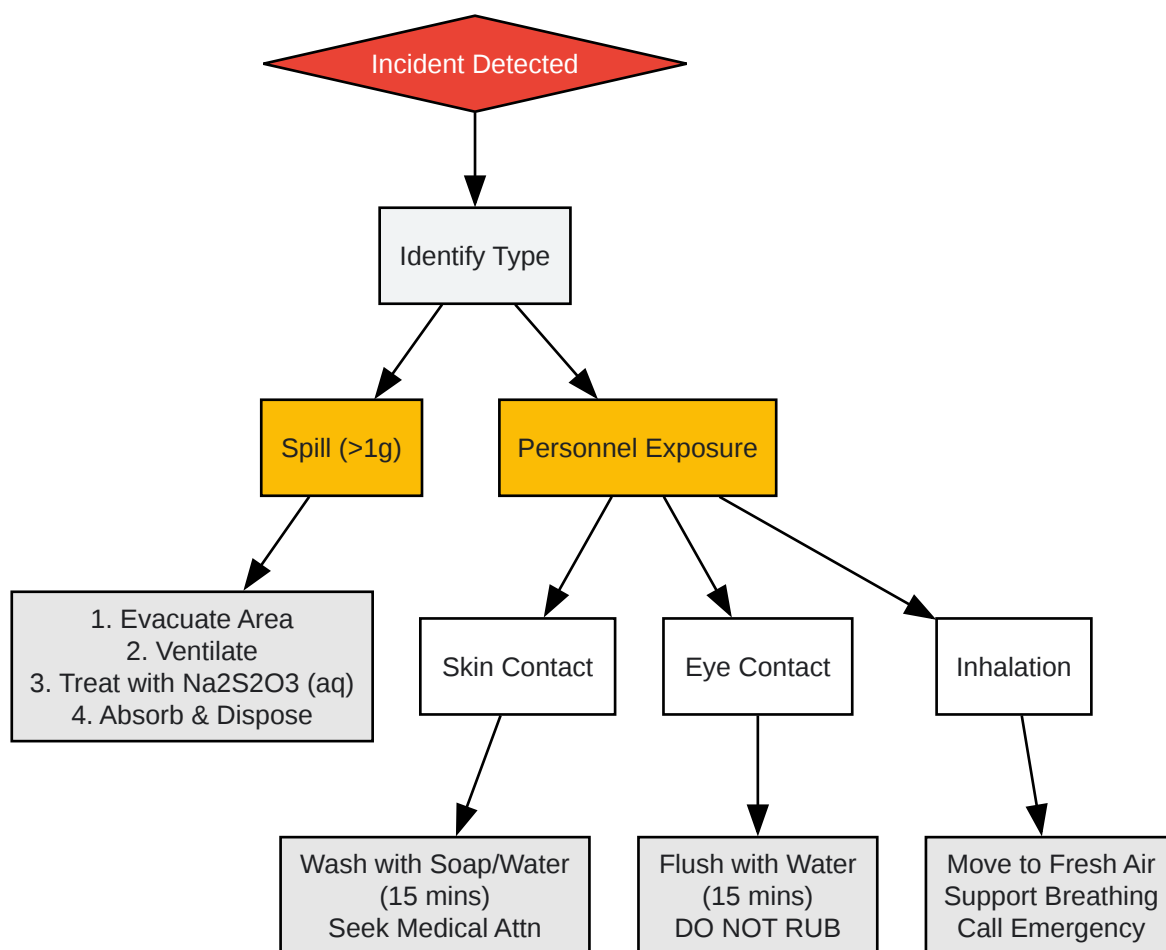


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Caption: Operational workflow emphasizing the "Check-Equilibrate" loop to prevent using degraded reagent.

Emergency Response Decision Tree

A logic flow for immediate response to exposure or spills.[5][6]



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Caption: Emergency response logic prioritizing neutralization of iodine (for spills) and immediate decontamination (for personnel).

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